

"handling and safety precautions for diisopropyl 1,1-cyclopropane-dicarboxylate"

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Compound of Interest

Compound Name: DIISOPROPYL 1,1-CYCLOPROPANE-DICARBOXYLATE

Cat. No.: B064202

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Technical Support Center: Diisopropyl 1,1-Cyclopropanedicarboxylate

Disclaimer: The following information is provided as a general guide and is based on data for structurally similar compounds. A specific Safety Data Sheet (SDS) for diisopropyl 1,1-cyclopropanedicarboxylate was not available at the time of publication. Researchers, scientists, and drug development professionals should always consult the SDS provided by their supplier for specific handling and safety information before use.

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address potential issues during the handling and use of diisopropyl 1,1-cyclopropanedicarboxylate in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with diisopropyl 1,1-cyclopropanedicarboxylate?

A1: Based on data for similar cyclopropane dicarboxylate esters, the primary hazards are expected to be:

- Eye Irritation: May cause serious eye irritation.[\[1\]](#)

- Skin Irritation: May cause skin irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Tract Irritation: May cause respiratory irritation if inhaled.[\[1\]](#)[\[2\]](#)
- Harmful if Swallowed: May be harmful if ingested.[\[2\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE should always be worn to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact.[\[3\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, a NIOSH-approved respirator is recommended.[\[2\]](#)

Q3: How should I properly store diisopropyl 1,1-cyclopropanedicarboxylate?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
[\[2\]](#) Keep it away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[1\]](#)

Q4: What should I do in case of accidental contact or exposure?

A4: Follow these first-aid measures immediately:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[2\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)

- Ingestion: Rinse mouth. Call a poison center or doctor if you feel unwell.[2]

Q5: How should I dispose of waste diisopropyl 1,1-cyclopropanedicarboxylate?

A5: Dispose of contents and container in accordance with local, regional, national, and international regulations.[2] It is generally recommended to use a licensed chemical waste disposal service. Do not allow the chemical to enter drains or waterways.

Troubleshooting Guides

Problem: The compound has changed in appearance or has a strong odor.

- Possible Cause: Decomposition of the material.
- Solution: Do not use the compound. Dispose of it according to proper waste disposal procedures. Ensure the storage container was tightly sealed and stored under the recommended conditions.

Problem: I'm observing unexpected side reactions or impurities in my experiment.

- Possible Cause: The compound may be reacting with incompatible materials in your reaction setup.
- Solution: Review all reagents and solvents for compatibility with dicarboxylate esters. Common incompatibilities include strong oxidizing agents, acids, and bases.[1] Ensure all glassware is clean and dry before use.

Problem: Difficulty in completely dissolving the compound.

- Possible Cause: Choice of an inappropriate solvent or insufficient mixing.
- Solution: Consult literature for appropriate solvents for similar compounds. Use of sonication or gentle heating may aid in dissolution, but be cautious of potential decomposition at elevated temperatures.

Quantitative Data Summary

The following table summarizes available physical and chemical property data for diisopropyl 1,1-cyclopropanedicarboxylate and related compounds. Note that some data for the target compound are computed and not from experimental measurements.

Property	Diisopropyl 1,1-cyclopropanedicarboxylate (Computed)	Dimethyl 1,1-cyclopropanedicarboxylate	Diethyl 1,1-cyclopropanedicarboxylate
Molecular Formula	C ₁₁ H ₁₈ O ₄ [4]	C ₇ H ₁₀ O ₄ [1]	C ₉ H ₁₄ O ₄ [5]
Molecular Weight	214.26 g/mol [4]	158.15 g/mol	186.20 g/mol [5]
Boiling Point	Not Available	196-198 °C	Not Available
Flash Point	Not Available	95 °C (203 °F) - closed cup	Not Available
Density	Not Available	1.147 g/mL at 25 °C	Not Available

Experimental Protocols

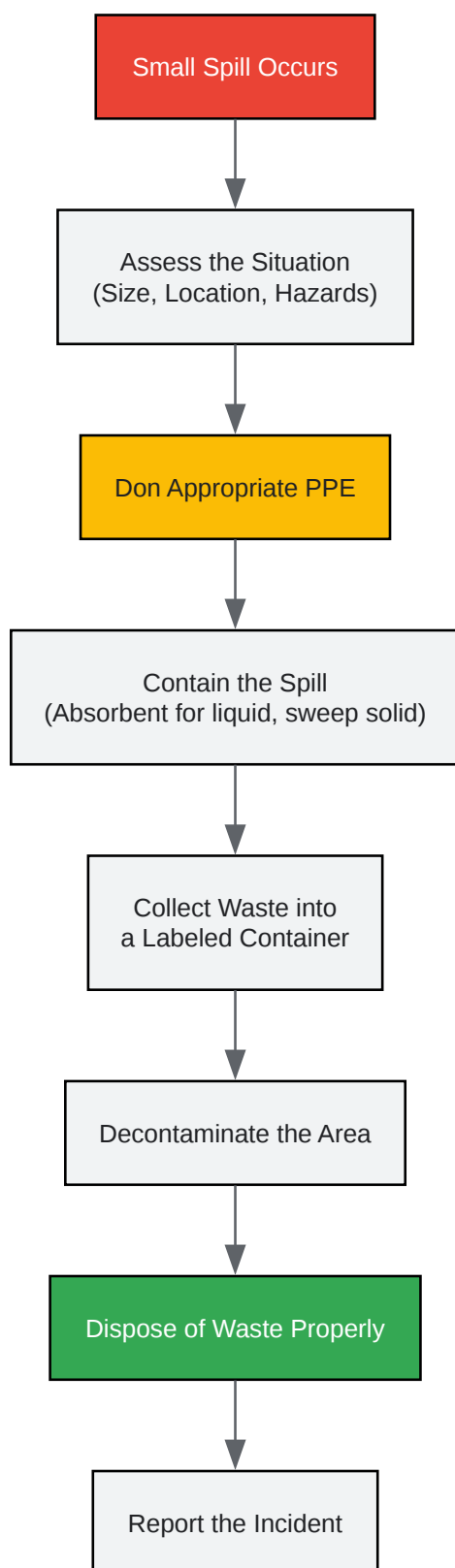
Protocol 1: Safe Weighing and Transfer of Diisopropyl 1,1-Cyclopropanedicarboxylate

- **Preparation:** Ensure you are wearing the appropriate PPE (safety goggles, lab coat, and chemical-resistant gloves). Perform the weighing and transfer in a well-ventilated chemical fume hood.
- **Weighing:** Use a clean, dry weighing boat or glass container. Carefully scoop the required amount of the compound onto the weighing vessel on a calibrated analytical balance. Avoid creating dust or aerosols.
- **Transfer:** Gently tap the weighing vessel to transfer the compound into the reaction flask. A powder funnel can be used to minimize spillage.
- **Cleaning:** Clean any spills on the balance or surrounding area immediately with a suitable solvent and dispose of the cleaning materials as chemical waste. Wash hands thoroughly after handling.

Protocol 2: Emergency Response to a Small Spill

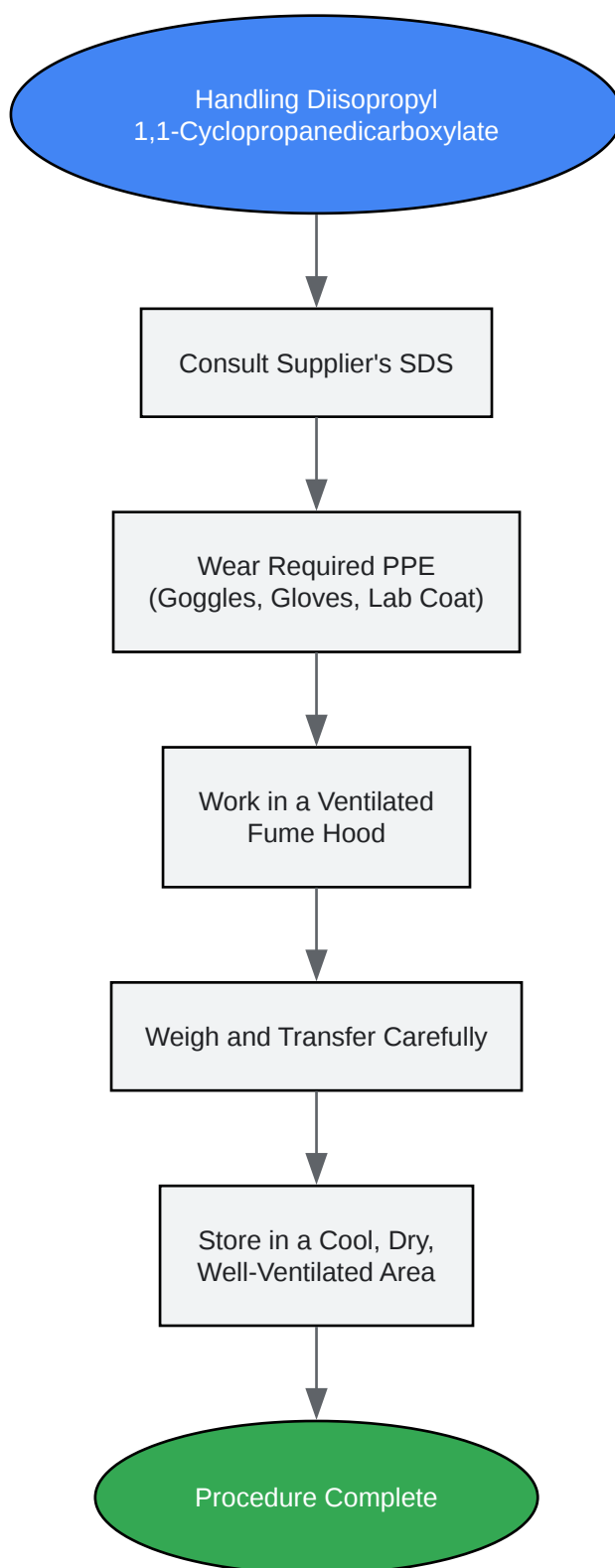
- Evacuate: Alert others in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep the sash at the lowest practical height.
- Contain: For a liquid spill, use an inert absorbent material like vermiculite or sand to contain the spill.^[6] For a solid spill, carefully sweep it up to avoid creating dust.^[2]
- Collect: Place the absorbed or swept material into a suitable, labeled container for chemical waste.
- Decontaminate: Clean the spill area with a suitable solvent, and dispose of all cleaning materials as hazardous waste.
- Report: Report the spill to your laboratory supervisor or safety officer.

Visualizations



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Caption: Workflow for handling a small chemical spill.



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